

# Commercial Sourcing & Technical Validation: 7-Chloro-1-ethyl-4-azaindole

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## Compound of Interest

Compound Name: 7-Chloro-1-ethyl-4-azaindole

Cat. No.: B15335615

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## Executive Summary

**7-Chloro-1-ethyl-4-azaindole** (CAS: 1783661-21-1) is a specialized heterocyclic building block utilized primarily in the synthesis of kinase inhibitors and complex pharmaceutical intermediates.<sup>[1][2]</sup> Belonging to the 1H-pyrrolo[3,2-b]pyridine class (4-azaindoles), this scaffold offers distinct electronic properties compared to the more common 7-azaindole isomers, making it a critical tool for scaffold hopping in drug discovery.<sup>[1]</sup>

This guide provides a technical framework for sourcing this compound, validating its quality, and understanding its synthesis-derived impurity profile. It moves beyond a simple directory to establish a Quality-Driven Sourcing Protocol (QDSP).

## Chemical Identity Card

| Property          | Specification                                  |
|-------------------|------------------------------------------------|
| Chemical Name     | 7-Chloro-1-ethyl-1H-pyrrolo[3,2-b]pyridine     |
| Common Name       | 7-Chloro-1-ethyl-4-azaindole                   |
| CAS Number        | 1783661-21-1                                   |
| Parent Scaffold   | 7-Chloro-4-azaindole (CAS: 357263-48-0)        |
| Molecular Formula | C <sub>9</sub> H <sub>9</sub> ClN <sub>2</sub> |
| Molecular Weight  | 180.63 g/mol                                   |
| SMILES            | <chem>CCN1C=CC2=NC=CC(C1)=C2Cl</chem>          |

## Sourcing Strategy: The "Buy vs. Make" Matrix

Sourcing this specific ethylated derivative presents a challenge: while the parent scaffold (7-chloro-4-azaindole) is widely available, the 1-ethyl derivative is often a "make-to-order" or catalog item with variable stock.<sup>[1]</sup>

## Supplier Landscape Analysis

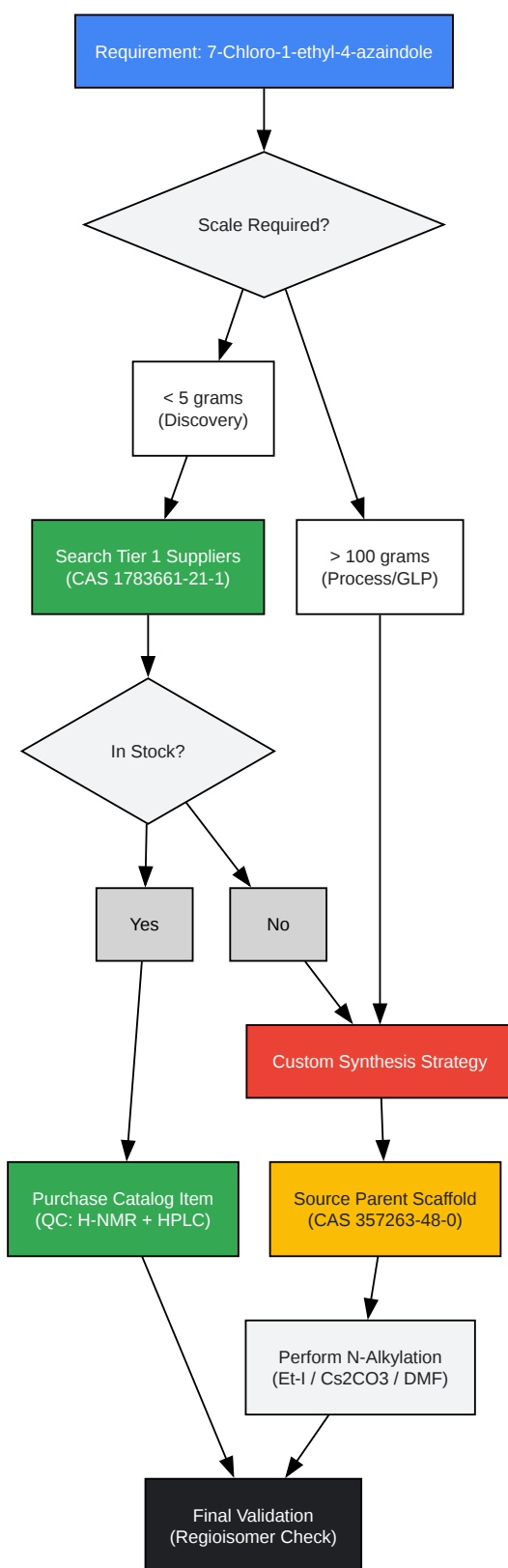
Suppliers for this compound fall into three distinct tiers based on stock reliability and technical capability.

- Tier 1: Global Catalog Aggregators (High Reliability)<sup>[1]</sup>
  - Examples: BLDpharm, VulcanChem, ChemSrc network partners.
  - Pros: Standardized CoAs, established logistics.
  - Cons: Higher unit cost; often re-package material from synthesis labs.<sup>[1]</sup>
  - Strategy: Best for milligram to gram-scale discovery needs.<sup>[1]</sup>
- Tier 2: Building Block Specialists (Moderate Reliability)
  - Examples: AK Scientific, Combi-Blocks (often stock the parent), Enamine.

- Pros: High chemical expertise; likely to have the parent in stock for rapid custom synthesis.
- Cons: Lead times can vary if "In Stock" actually means "Synthesis on Demand."
- Tier 3: Custom Synthesis CROs (High Control)
  - Strategy: If >100g is required, purchase the parent 7-Chloro-4-azaindole (CAS 357263-48-0) and perform the alkylation in-house or contract a CRO.<sup>[1]</sup> This offers the highest control over impurity profiles.

## Sourcing Decision Workflow

The following diagram illustrates the logical flow for selecting a sourcing route based on scale and purity requirements.



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Figure 1: Decision logic for sourcing **7-Chloro-1-ethyl-4-azaindole** based on scale and availability.

## Technical Validation & Quality Control

Trusting a Certificate of Analysis (CoA) is insufficient for this compound due to the risk of regioisomer contamination during the alkylation process.

### Critical Quality Attributes (CQAs)

| Attribute           | Specification              | Rationale                                                               |
|---------------------|----------------------------|-------------------------------------------------------------------------|
| Appearance          | White to pale yellow solid | Darkening indicates oxidation or residual iodine (if Et-I used).<br>[1] |
| Purity (HPLC)       | $\geq 97.0\%$ (Area %)     | Critical for biological assay consistency.[1]                           |
| Regioisomer Content | $\leq 0.5\%$               | N4-ethylation (pyridinium salt) or C-alkylation byproducts.[1]          |
| Residual Solvents   | DMF/DMSO < Class 2 limits  | High boiling point solvents are common contaminants in alkylation.[1]   |
| Water Content       | $\leq 0.5\%$               | Hygroscopicity check; affects stoichiometric precision.                 |

## Analytical Protocols

### Protocol A: HPLC Purity Assessment

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5  $\mu\text{m}$ , 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.[1]
  - B: Acetonitrile + 0.1% Formic Acid.[1]

- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (aromatic core) and 220 nm (amide bonds/impurities).
- Success Criteria: Main peak retention time consistent with standard; no secondary peak >1% with similar UV spectrum (indicative of isomer).

## Protocol B: <sup>1</sup>H-NMR Identity & Regioisomer Check

The most critical check is confirming the ethyl group is on the pyrrole nitrogen (N1) and not the pyridine nitrogen (N4).<sup>[1]</sup>

- Solvent: DMSO-d<sub>6</sub>.
- Key Signals:
  - N1-Ethyl: Look for a quartet (~4.2 ppm) and triplet (~1.4 ppm).<sup>[1]</sup>
  - Aromatic Region: The C2-H and C3-H protons of the pyrrole ring should show distinct coupling.<sup>[1]</sup>
  - Differentiation: N4-alkylation (quaternization) causes a significant downfield shift of the pyridine protons due to the positive charge.<sup>[1]</sup> If the pyridine protons are in the standard range (7.0 - 8.5 ppm), N1-alkylation is confirmed.<sup>[1]</sup>

## Synthesis Context & Impurity Profile

Understanding how the supplier makes the compound allows you to predict what impurities might be present.

## Synthesis Route

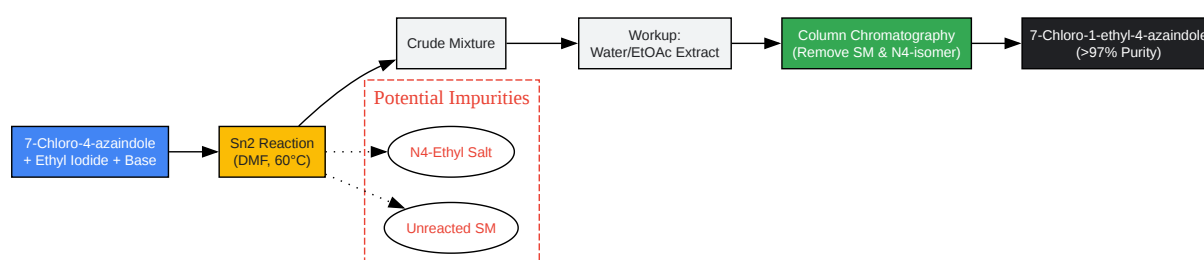
The commercial route almost invariably proceeds via nucleophilic substitution (S<sub>N</sub>2):

- Starting Material: 7-Chloro-1H-pyrrolo[3,2-b]pyridine (CAS 357263-48-0).<sup>[1][3]</sup>
- Reagents: Ethyl Iodide (or Bromide), Base (Cs<sub>2</sub>CO<sub>3</sub>, NaH, or KOH).
- Solvent: DMF or THF.

## Impurity Origins[1]

- Impurity A (Starting Material): Unreacted 7-Chloro-4-azaindole.[1]
  - Detection: HPLC (shorter retention time due to lack of ethyl group).
- Impurity B (Regioisomer): N4-ethylation.[1]
  - Mechanism:[1] The pyridine nitrogen is less nucleophilic than the deprotonated pyrrole nitrogen, but under aggressive conditions (high heat, strong alkylating agents), N4-alkylation can occur.
  - Detection: <sup>1</sup>H-NMR (Deshielded aromatic protons).
- Impurity C (Halides): Residual Iodide/Bromide.[1]
  - Risk:[1] Can interfere with subsequent Palladium-catalyzed cross-couplings (poisoning the catalyst).[1]

## Synthesis Workflow Visualization



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Figure 2: Synthesis pathway and origin of critical impurities.

## References

- PubChem. (n.d.).<sup>[1]</sup> Compound Summary: 4-Azaindole.<sup>[1]</sup> National Library of Medicine. Retrieved February 9, 2026, from [\[Link\]](#)<sup>[1]</sup>
- Popowycz, F., & Routier, S. (2014). Synthesis and reactivity of 7-azaindole derivatives. Tetrahedron, 70(10), 1843-1875.<sup>[1]</sup> (Contextual reference for azaindole reactivity patterns).

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## Sources

- 1. 1547041-34-8 | 7-Chloro-1-methyl-1H-pyrrolo[3,2-b]pyridine | BLD Pharm [[bldpharm.com](http://bldpharm.com)]
- 2. CAS#:1287982-73-3 | tert-Butyl 3-((3-chlorobenzyl)(methyl)carbamoyl)piperidine-1-carboxylate | Chemsrce [[chemsrc.com](http://chemsrc.com)]
- 3. [pharmainfosource.com](http://pharmainfosource.com) [[pharmainfosource.com](http://pharmainfosource.com)]
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